

# dimethomorph synthesis and commercial production

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Dimethomorph

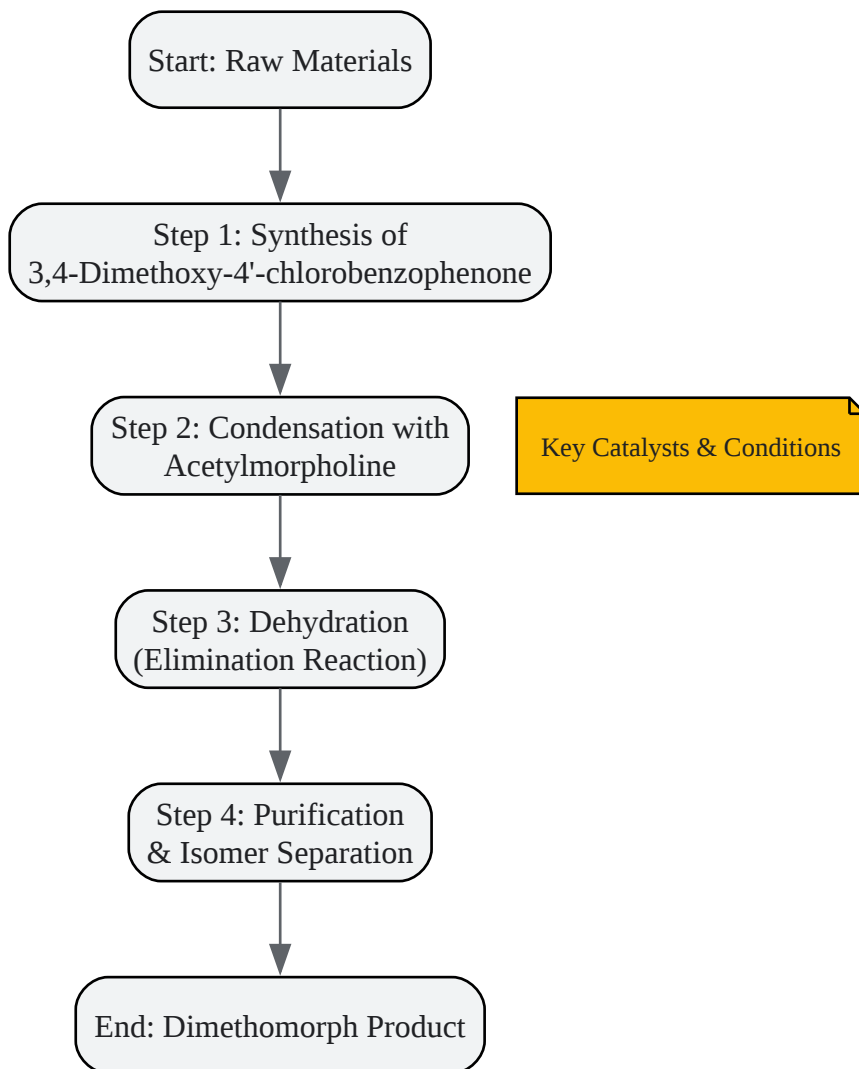
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## Chemical Synthesis and Industrial Production

The commercial production of **dimethomorph** is a multi-step chemical synthesis focused on creating the core cinnamic acid-like structure and optimizing the yield of the biologically active Z-isomer [1]. The following diagram illustrates the general sequence for synthesizing **dimethomorph**:



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*Industrial Synthesis Flow: General sequence for producing **dimethomorph**, with catalyst choice critical for yield [2] [3].*

Different industrial methods focus on improving the catalytic condensation step. The table below compares two patented synthesis approaches:

Patent/Feature	CN112500370A (Lewis Base Catalysis) [2]	CN107935966B (Alkaline Catalyst Combo) [3]
Core Reaction	Condensation of 3,4-dimethoxy-4'-chlorobenzophenone with acetylmorpholine	Condensation of 3,4-dimethoxy-4'-chlorobenzophenone with acetylmorpholine
Catalyst System	Lewis bases	Sodium tert-butoxide <b>and</b> Sodium hydroxide
Key Improvement	Efficient catalysis, reduced waste	Enhanced catalyst stability & effect; compensates for sodium tert-butoxide decomposition
Solvent	Toluene, xylene	Toluene
Post-Reaction Steps	Water washing, solvent recovery	Alkaline washing (NaOH solution) of reactants
Reported Outcome	Improved efficiency	Higher conversion rate and product purity

## Industrial Formulation into Water-Dispersible Granules (WG)

After synthesis, the technical-grade active ingredient is formulated for agricultural use. Water-dispersible granules (WG) are a common, environmentally friendly formulation. The table below outlines the manufacturing process for 40% **dimethomorph** WG [4]:

Manufacturing Step	Process Details	Key Parameters
1. Co-grinding	Active ingredient, additives, and filler are mixed and crushed.	Power control: 10-50 kW; using supermicro airflow crushing.

Manufacturing Step	Process Details	Key Parameters
2. Kneading	The powdered mixture is kneaded with water into a wet mass.	Water content: 50-60% of the mixture.
3. Granulation	The wet mass is shaped using an extrusion granulator.	Extrusion through a 1.7mm screen.
4. Drying & Screening	Granules are dried and sieved to achieve uniform size.	Final product is dry, free-flowing granules.

This formulation offers advantages like no dust, high active ingredient content, good stability, and fast disintegration in water [4].

## Basic Chemical and Physical Properties

Understanding the chemical and physical properties of **dimethomorph** is essential for handling and process design:

Property	Details
IUPAC Name	(EZ)-4-[3-(4-chlorophenyl)-3-(3,4-dimethoxyphenyl)acryloyl]morpholine [1]
CAS RN	110488-70-5 [1]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> ClNO <sub>4</sub> [1]
Molecular Mass	387.86 g/mol [1]
Appearance	Colourless to grey crystalline powder [1] [5]
Solubility in Water	28.95 mg/L (at 20 °C, pH 7) [1]
Melting Point	125.2 °C [1]

A key characteristic is its **geometrical (E/Z) isomerism**. The commercial product is typically a mixture of both isomers, but the **Z-isomer possesses most of the fungicidal activity** [1].

## Key Technical Insights for Researchers

- **Isomer-Specific Activity:** The significant difference in efficacy between E and Z isomers is crucial. Research and quality control must focus on analytical methods to quantify and optimize the yield of the active Z-isomer [1].
- **Process Optimization Focus:** Industrial innovations, as seen in the patents, are centered on improving the catalytic condensation step—the heart of the synthesis—to enhance yield, purity, and cost-effectiveness [2] [3].
- **Formulation is Critical:** An efficient synthesis is only part of the picture. Developing stable, user-friendly, and effective formulations like WDG is a specialized and vital area of commercial development [4].

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**Address:** Ontario, CA 91761, United States

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